

Spectroscopic Characterization of 2-Bromo-3-butoxypyridine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-3-butoxypyridine

CAS No.: 936033-56-6

Cat. No.: B1613483

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This technical guide provides a detailed analysis of the expected Fourier-Transform Infrared (FT-IR) and mass spectrometry (MS) data for the heterocyclic compound **2-Bromo-3-butoxypyridine**. As a crucial building block in medicinal chemistry and drug development, a thorough understanding of its spectroscopic properties is paramount for synthesis confirmation, purity assessment, and structural elucidation. This document synthesizes data from analogous compounds and fundamental spectroscopic principles to offer a predictive yet robust characterization for researchers and scientists in the field.

Introduction to 2-Bromo-3-butoxypyridine

2-Bromo-3-butoxypyridine belongs to the class of substituted pyridines, which are integral scaffolds in a vast array of pharmaceuticals. The strategic placement of a bromine atom and a butoxy group on the pyridine ring imparts specific steric and electronic properties, making it a versatile intermediate for introducing further molecular complexity. Accurate and reliable analytical data is the cornerstone of its application in multi-step syntheses.

Below is the chemical structure of **2-Bromo-3-butoxypyridine**:

Caption: Molecular structure of **2-Bromo-3-butoxypyridine**.

Predicted FT-IR Spectral Analysis

While a definitive experimental spectrum for **2-Bromo-3-butoxypyridine** is not readily available in public databases, a highly accurate predictive spectrum can be constructed by analyzing structurally similar compounds, such as 2-Bromo-3-methoxypyridine, and by applying established infrared correlation principles.^{[1][2]}

Key Vibrational Modes

The FT-IR spectrum of **2-Bromo-3-butoxypyridine** is expected to be rich in information, with characteristic absorption bands corresponding to the various functional groups present in the molecule. The analysis can be broken down into contributions from the pyridine ring, the C-Br bond, the C-O-C ether linkage, and the butyl chain.

Table 1: Predicted FT-IR Absorption Bands for **2-Bromo-3-butoxypyridine**

Frequency Range (cm ⁻¹)	Intensity	Assignment	Rationale and Comments
3100-3000	Medium-Weak	Aromatic C-H Stretch	Characteristic of C-H vibrations on the pyridine ring.[3]
2965-2850	Strong	Aliphatic C-H Stretch	Asymmetric and symmetric stretching of CH ₃ and CH ₂ groups in the butyl chain.
~1560	Medium	C=C/C=N Ring Stretch	A key indicator of the pyridine ring's aromatic system. For 2-bromo-3-methoxypyridine, a peak is observed at 1556 cm ⁻¹ . [4]
~1465	Medium	CH ₂ Scissoring	Bending vibration of the methylene groups in the butyl chain.
~1410	Medium	C=C/C=N Ring Stretch	Another characteristic stretching vibration of the pyridine ring. A peak at 1410 cm ⁻¹ is seen in the methoxy analog. [4]
~1380	Medium-Weak	CH ₃ Symmetric Bend	Characteristic bending (umbrella) mode of the terminal methyl group.

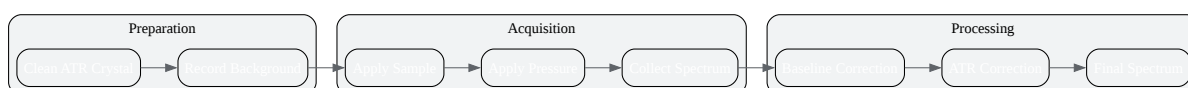
1250-1200	Strong	Aryl-O Stretch (Asymmetric)	Asymmetric C-O-C stretching of the butoxy group attached to the aromatic ring.
1100-1000	Strong	C-O-C Stretch (Symmetric) & C-N Stretch	A complex region with contributions from the symmetric ether stretch and C-N vibrations within the ring. 2-bromo-3-methoxypyridine shows peaks at 1076 and 1049 cm^{-1} . [4]
~780	Strong	C-H Out-of-plane Bend	Indicative of the substitution pattern on the pyridine ring. The methoxy analog exhibits a band at 788 cm^{-1} . [4]
< 600	Medium-Strong	C-Br Stretch	The carbon-bromine stretching vibration is expected in the far-IR region.

Experimental Protocol for FT-IR Analysis

To obtain a high-quality FT-IR spectrum of **2-Bromo-3-butoxypyridine**, the following Attenuated Total Reflectance (ATR) FT-IR protocol is recommended:

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the clean, empty ATR accessory.
- Sample Preparation: Place a small amount of the solid **2-Bromo-3-butoxypyridine** sample directly onto the ATR crystal. If the sample is an oil or liquid, a single drop is sufficient.

- **Data Acquisition:** Apply consistent pressure to the sample using the ATR's pressure clamp to ensure good contact with the crystal.
- **Spectral Collection:** Co-add a minimum of 32 scans at a resolution of 4 cm^{-1} over the range of $4000\text{--}400\text{ cm}^{-1}$.
- **Data Processing:** Perform an automatic baseline correction and ATR correction on the resulting spectrum.



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Caption: Workflow for FT-IR data acquisition.

Predicted Mass Spectrometry Analysis

The mass spectrum of **2-Bromo-3-butoxypyridine** is predicted to exhibit a distinct molecular ion peak and a series of fragment ions that provide valuable structural information. The presence of bromine, with its two abundant isotopes, will be a defining characteristic of the spectrum.

Molecular Ion and Isotopic Pattern

Bromine has two stable isotopes, ^{79}Br and ^{81}Br , with near-equal natural abundances (approximately 50.7% and 49.3%, respectively).^{[5][6]} This results in a characteristic M/M+2 isotopic pattern for any fragment containing a bromine atom. The molecular weight of **2-Bromo-3-butoxypyridine** is 231.11 g/mol (for ^{79}Br) and 233.11 g/mol (for ^{81}Br). Therefore, the mass spectrum should display two molecular ion peaks at m/z 231 and 233 with roughly equal intensities.

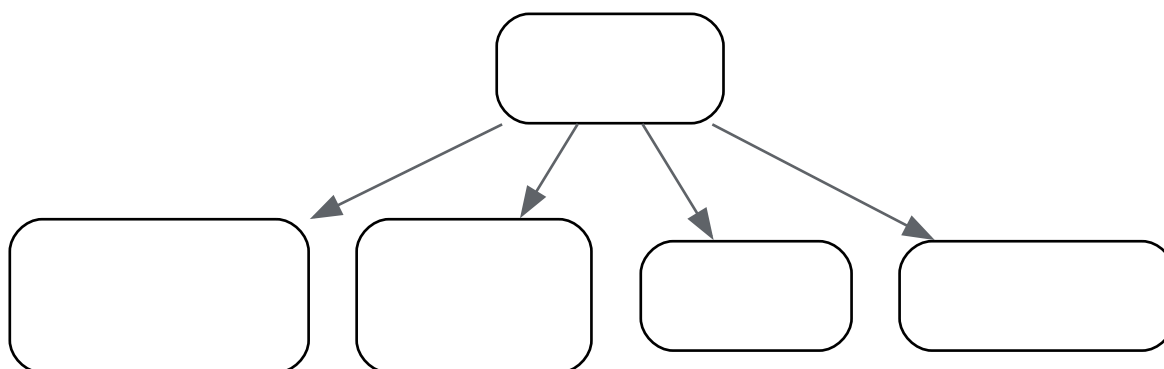
Predicted Fragmentation Pathways

Electron ionization (EI) is expected to induce fragmentation through several predictable pathways, primarily involving the butoxy side chain and the carbon-bromine bond.[7][8]

Table 2: Predicted Key Fragment Ions for **2-Bromo-3-butoxypyridine**

m/z (for ⁷⁹ Br/ ⁸¹ Br)	Proposed Fragment Structure	Fragmentation Pathway
231/233	[C ₉ H ₁₂ BrNO] ⁺	Molecular Ion
175/177	[C ₅ H ₄ BrNO] ⁺	Loss of butene (C ₄ H ₈) via McLafferty-type rearrangement
157/159	[C ₅ H ₄ BrN] ⁺	Loss of butoxy radical (•OC ₄ H ₉)
152/154	[C ₉ H ₁₂ NO] ⁺	Loss of Br radical (•Br)
129	[C ₄ H ₉ O] ⁺	Alpha cleavage of the C-O bond
78	[C ₅ H ₄ N] ⁺	Loss of Br and butoxy group
57	[C ₄ H ₉] ⁺	Butyl cation from cleavage of the ether bond

Diagram of Predicted Fragmentation Pathways:



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Caption: Key fragmentation pathways for **2-Bromo-3-butoxypyridine**.

Experimental Protocol for Mass Spectrometry Analysis

For the analysis of **2-Bromo-3-butoxypyridine**, Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization is the recommended technique.

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Separation:
 - Injector Temperature: 250 °C
 - Column: A standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
 - Oven Program: Start at 80 °C, hold for 2 minutes, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Detection:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.

This protocol ensures good chromatographic separation and provides a reproducible fragmentation pattern for structural confirmation.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the FT-IR and mass spectral data for **2-Bromo-3-butoxypyridine**. By leveraging data from close structural analogs and fundamental spectroscopic principles, researchers and drug development professionals can confidently use this information for the identification and characterization of

this important synthetic intermediate. The provided protocols offer a robust starting point for obtaining high-quality experimental data.

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